

Personal protective equipment for handling 5-Bromo-6-methoxy-8-nitroquinoline

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Compound of Interest

Compound Name: 5-Bromo-6-methoxy-8-nitroquinoline

Cat. No.: B8806123

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Essential Safety and Handling Guide for 5-Bromo-6-methoxy-8-nitroquinoline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Bromo-6-methoxy-8-nitroquinoline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Chemical and Physical Properties

A summary of the key identifiers and properties for **5-Bromo-6-methoxy-8-nitroquinoline** is provided below.

Property	Value
Chemical Formula	C ₁₀ H ₇ BrN ₂ O ₃ [1][2]
Molecular Weight	283.08 g/mol [2]
CAS Number	5347-15-9[2]
Appearance	Assumed to be a solid, powder based on similar compounds.[3][4]
Synonyms	Not available

Personal Protective Equipment (PPE)

The following table outlines the mandatory personal protective equipment required when handling **5-Bromo-6-methoxy-8-nitroquinoline** to minimize exposure and ensure personal safety.

PPE Category	Item	Standard
Hand Protection	Double-layered, powder-free, disposable nitrile gloves. The outer glove should be removed and disposed of within the containment area. [5] [6]	ASTM D6319 or EN 374
Eye Protection	Chemical safety goggles that provide a complete seal around the eyes. [7] [8]	ANSI Z87.1 or EN 166 [4] [9]
Face Protection	A face shield should be worn in addition to safety goggles, especially when there is a risk of splashes or aerosol generation. [7]	ANSI Z87.1
Body Protection	A disposable, low-permeability, solid-front laboratory gown with long sleeves and tight-fitting cuffs. [6]	
Respiratory	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be required. For larger quantities or in case of spills, a NIOSH-approved N95 or higher particulate respirator is necessary. [5] [10]	NIOSH or EN 149 [9]
Footwear	Closed-toe, closed-heel shoes made of a chemically resistant material. [7]	

Handling and Storage Protocol

Adherence to the following step-by-step protocol is crucial for the safe handling and storage of **5-Bromo-6-methoxy-8-nitroquinoline**.

Experimental Workflow for Handling Powdered **5-Bromo-6-methoxy-8-nitroquinoline**:

- Preparation:
 - Ensure a chemical fume hood is operational and certified.
 - Gather all necessary PPE as specified in the table above.
 - Prepare a designated and clearly labeled workspace within the fume hood.
 - Have spill control materials (e.g., chemical absorbent pads, sand) readily available.
- Donning PPE:
 - Put on inner gloves.
 - Don the laboratory gown, ensuring full coverage.
 - Put on outer gloves, pulling the cuffs over the sleeves of the gown.[\[6\]](#)
 - Wear safety goggles and a face shield.[\[7\]](#)
 - If required, perform a fit-check for the respirator.
- Handling the Chemical:
 - Conduct all manipulations of **5-Bromo-6-methoxy-8-nitroquinoline** within the fume hood to minimize inhalation exposure.
 - Use a spatula or other appropriate tools to handle the solid material, avoiding the creation of dust.
 - If weighing the compound, do so within the fume hood or in a balance enclosure.
- Post-Handling:

- Securely close the container of **5-Bromo-6-methoxy-8-nitroquinoline**.
- Decontaminate the work surface with an appropriate solvent and cleaning agent.
- Remove outer gloves and dispose of them as hazardous waste while still in the fume hood.
- Remove the remaining PPE in the designated area, avoiding cross-contamination.
- Wash hands thoroughly with soap and water after removing all PPE.[\[6\]](#)

Storage:

- Store **5-Bromo-6-methoxy-8-nitroquinoline** in a tightly sealed, properly labeled container.
- Keep the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[4\]](#)[\[9\]](#)

Disposal Plan

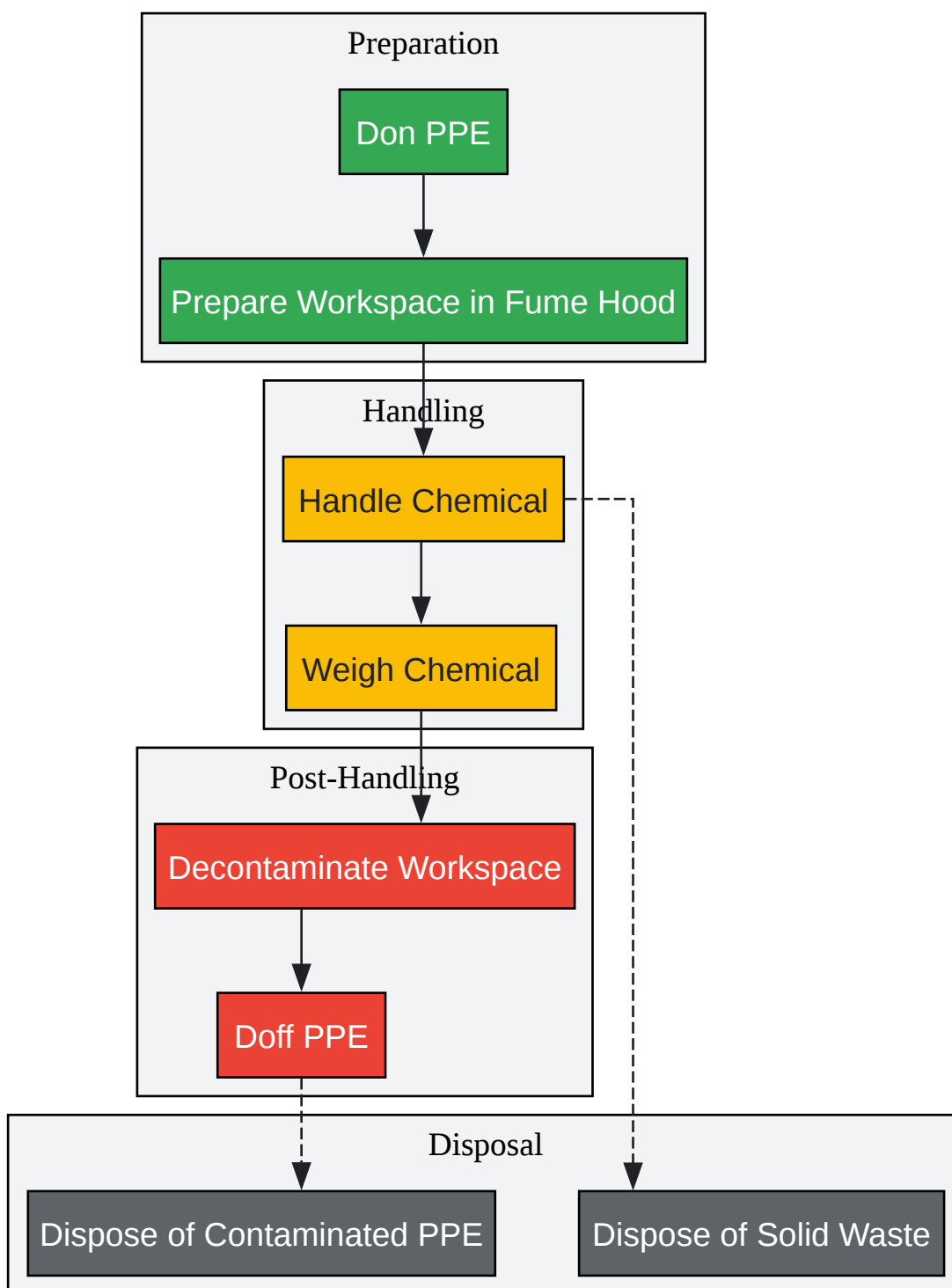
Proper disposal of **5-Bromo-6-methoxy-8-nitroquinoline** and associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal:

- Solid Waste: All unused **5-Bromo-6-methoxy-8-nitroquinoline** and any materials grossly contaminated with it (e.g., absorbent pads from a spill) should be collected in a designated, labeled, and sealed hazardous waste container.
- Contaminated PPE: Used gloves, disposable gowns, and other contaminated PPE should be placed in a separate, clearly marked hazardous waste container.[\[6\]](#)
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous chemical waste. The rinsed container can then be disposed of according to institutional guidelines.
- Waste Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.[\[11\]](#)

Workflow Diagram

The following diagram illustrates the standard operating procedure for handling and disposing of **5-Bromo-6-methoxy-8-nitroquinoline**.



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